Comparative Analysis: 5-Bromo- vs. 5-Chloro-8-Methoxy-2-Methylquinoline

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Compound of Interest

Compound Name:	*5-Bromo-8-methoxy-2-methylquinoline*
CAS No.:	*103862-55-1*
Cat. No.:	*B175217*

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A Guide for Researchers in Medicinal Chemistry and Drug Development

This guide provides a detailed comparative analysis of **5-bromo-8-methoxy-2-methylquinoline** and 5-chloro-8-methoxy-2-methylquinoline. These halogenated quinoline derivatives serve as crucial intermediates in the synthesis of novel therapeutic agents and functional materials. The choice of halogen at the C5-position significantly influences the molecule's physicochemical properties, reactivity, and biological activity. This document compiles available experimental data to facilitate informed decisions in research and development.

Physicochemical Properties

The substitution of bromine versus chlorine at the 5-position on the quinoline ring results in distinct physical properties, which are critical for reaction kinetics, solubility, and formulation. A summary of these properties is presented below.

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Property	5-Bromo-8-methoxy-2-methylquinoline	5-Chloro-8-methoxy-2-methylquinoline
CAS Number	103862-55-1[1]	Not available
Molecular Formula	$C_{11}H_{10}BrNO$[1]	$C_{11}H_{10}ClNO$[2]
Molecular Weight	252.11 g/mol [1][3]	~207.66 g/mol
Appearance	Crystalline Solid	Crystalline Solid[2]
Melting Point	114°C[1][3]	102–103°C[2]
Boiling Point	341°C[1][3]	Not available
Solubility	Not specified	Soluble in ethanol, DMSO; less soluble in water[2]

The higher molecular weight and melting point of the bromo-derivative are consistent with the greater atomic mass and stronger intermolecular forces (van der Waals and dipole-dipole) associated with bromine compared to chlorine.

Synthesis and Reactivity

The synthesis of both compounds typically involves the modification of a pre-existing quinoline scaffold. The choice of halogenation agent is the key differentiating step.

This protocol describes the synthesis of a closely related precursor and is adaptable for the 2-methyl derivative.

Methodology:

- Starting Material: 8-methoxyquinoline (or 8-methoxy-2-methylquinoline).
- Reaction: A solution of bromine (1.1 equivalents) in chloroform is added dropwise to the starting material dissolved in dichloromethane (CH_2Cl_2) over 10 minutes in the dark at ambient temperature.[4]
- Stirring: The reaction mixture is stirred for 2 days while being monitored by Thin Layer Chromatography (TLC).[4]

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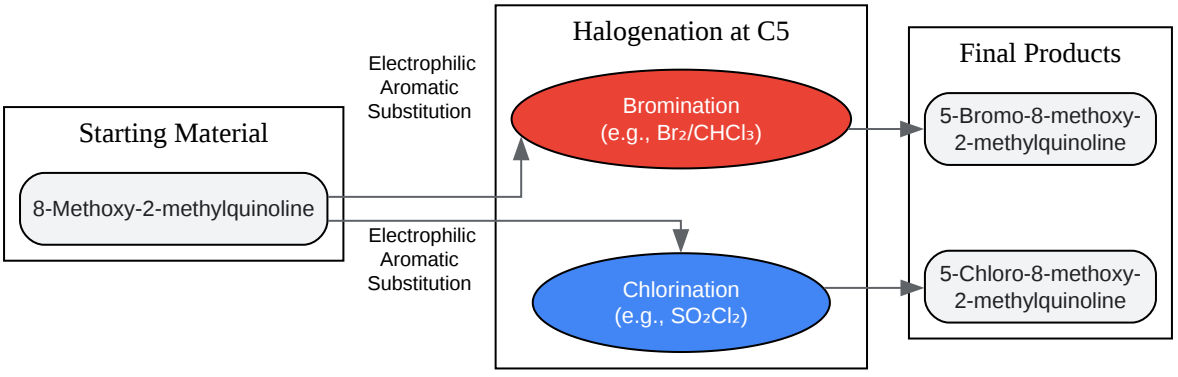
- Work-up: Upon completion, the organic layer is washed three times with a 5% sodium bicarbonate ($NaHCO_3$) solution, dried over sodium sulfate (Na_2SO_4), and concentrated under reduced pressure.[4]
- Purification: The crude material is purified using a short alumina column, eluting with a mixture of ethyl acetate and hexane to yield the final product.[4]

This protocol outlines a general, multi-step pathway for obtaining the chloro-derivative.

Methodology:

- Starting Material: A suitable precursor such as 5-chloro-8-hydroxyquinoline.[2]
- Methylation (O-alkylation): The hydroxyl group at the 8-position is converted to a methoxy group using a methylating agent like methyl iodide or dimethyl sulfate in the presence of a base.[2]
- Functionalization: The methyl group at the 2-position can be introduced via various established methods for quinoline synthesis or modification.[2]
- Purification: The final product is purified using standard techniques such as recrystallization or column chromatography, with purity confirmed by NMR and mass spectrometry.[2]



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Caption: Generalized workflow for the synthesis of target compounds.

Comparative Biological and Medicinal Chemistry Perspective

While direct comparative biological data is limited, the choice of halogen is a well-established strategy in drug design to modulate a compound's properties. Quinolines are privileged scaffolds in medicinal chemistry with applications as antimalarial, antibacterial, and anticancer agents.[4][5]

- 5-Chloro Derivative: The chloro group at the C5 position enhances the molecule's electron-withdrawing properties and is known to improve membrane permeability.[2] This can be advantageous for cellular uptake and bioavailability. The integration of a 5-chloro pattern is a recognized feature in some antimalarial pharmacophores.[2]

- 5-Bromo Derivative: Bromine is more polarizable than chlorine and can participate in halogen bonding, a type of non-covalent interaction that can influence drug-receptor binding. The bromo-derivative is frequently used as a synthetic intermediate for creating more complex molecules, including potential anticancer and antimalarial agents.[1][3]

The structural features of both molecules—a C8-methoxy group for metabolic stability and a C2-methyl group for steric blocking of metabolism—are strategic additions for enhancing drug-like properties.[2]

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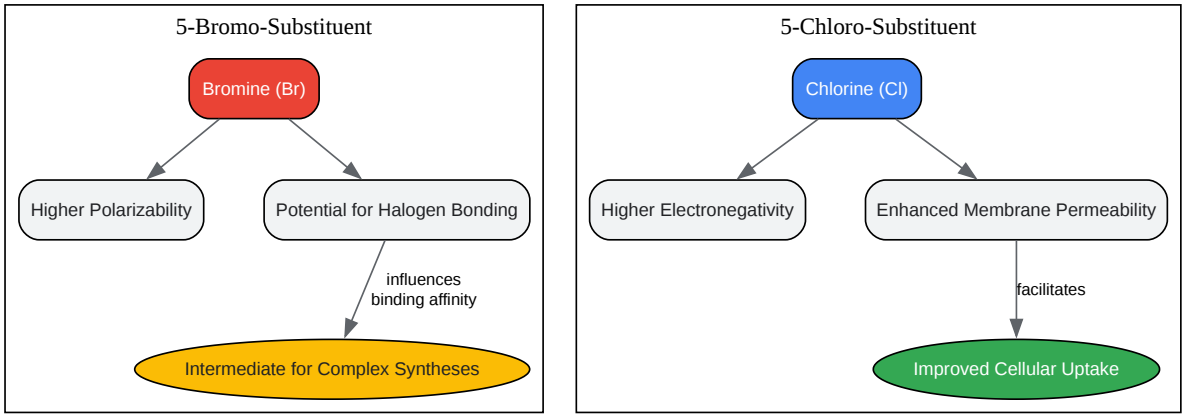

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Caption: Impact of halogen substitution on molecular properties.

Conclusion

The selection between 5-bromo- and 5-chloro-8-methoxy-2-methylquinoline depends on the specific research objective.

- 5-Chloro-8-methoxy-2-methylquinoline may be preferred when enhanced membrane permeability and bioavailability are primary goals for a potential therapeutic agent.[2]
- **5-Bromo-8-methoxy-2-methylquinoline**, with its potential for halogen bonding and utility as a versatile synthetic handle for further cross-coupling reactions, is an excellent choice for scaffold diversification and structure-activity relationship (SAR) studies.

Further experimental investigation is required to directly compare the biological activities (e.g., cytotoxicity, antimicrobial efficacy) of these two compounds to fully elucidate the impact of the C5-halogen substituent.

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